

2-Fluoro-4-formylbenzonitrile spectral data (NMR, IR, MS)

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Compound of Interest

Compound Name: 2-Fluoro-4-formylbenzonitrile

Cat. No.: B010758

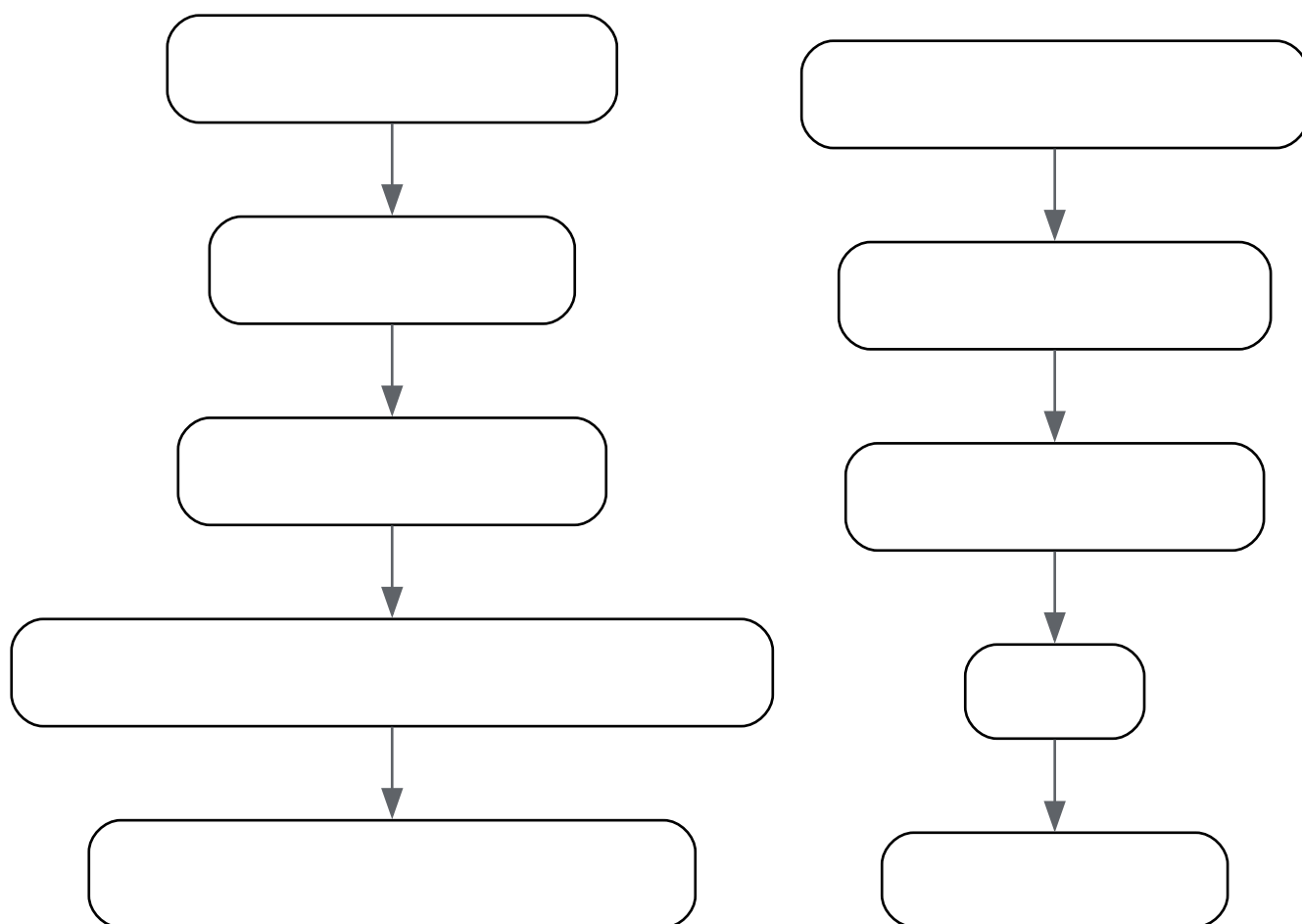
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Molecular Structure and Physicochemical Properties

2-Fluoro-4-formylbenzonitrile is a white to light yellow solid with a molecular weight of 149.12 g/mol. [1][2][3] Its structure, featuring a fluorine atom, a formyl group, and a nitrile group on a benzene ring, presents a unique electronic environment that is reflected in its spectral characteristics.

Property	Value	Source
Molecular Formula	C ₈ H ₄ FNO	[1][2][3]
Molecular Weight	149.12 g/mol	[1][2][3]
CAS Number	101048-76-4	[1][2][3]
Melting Point	86-90 °C	[1]
Appearance	White to light yellow solid	[1]

Molecular Structure Diagram:



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References

- 1. chemimpex.com [chemimpex.com]
- 2. echemi.com [echemi.com]
- 3. 2-Fluoro-4-formylbenzonitrile | C₈H₄FNO | CID 11217339 - PubChem [pubchem.ncbi.nlm.nih.gov]
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